

# LM10 Microfluidizer maintenance and cleaning protocols

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## Compound of Interest

Compound Name: LM10

Cat. No.: B608613

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## LM10 Microfluidizer: Technical Support Center

Welcome to the Technical Support Center for the **LM10** Microfluidizer. This guide is designed for researchers, scientists, and drug development professionals to provide clear and concise information on maintenance, cleaning, and troubleshooting for your experiments.

## Frequently Asked Questions (FAQs)

Q1: What is the maximum operating pressure of the **LM10** Microfluidizer? The **LM10** Microfluidizer operates at pressures up to 23,000 psi (1586 bar).[\[1\]](#)

Q2: What is the minimum sample size required for the **LM10**? The minimum sample size for the **LM10** is 30 ml.[\[1\]](#)

Q3: What types of applications is the **LM10** recommended for? The **LM10** is recommended for processing emulsions, dispersions, liposomes, and for cell disruption.[\[2\]](#)[\[3\]](#)

Q4: How is temperature controlled during operation? The **LM10** features a removable cooling coil and bath assembly to promote optimal temperature control during processing.[\[1\]](#)[\[4\]](#)

Q5: Does the **LM10** have any built-in maintenance reminders? Yes, the **LM10** has a maintenance reminder and operator alerts to ensure dependable process performance over time.[\[2\]](#)[\[4\]](#) A yellow light will illuminate when a set number of cycles has been reached, indicating it is time for service.[\[5\]](#)

Q6: Are the wetted parts of the **LM10** autoclavable? Yes, the wetted components of the **LM10** Microfluidizer are easily autoclavable.[1]

## Maintenance and Cleaning Protocols

Proper maintenance and cleaning are crucial for the longevity and optimal performance of your **LM10** Microfluidizer. Adhering to these protocols will help prevent contamination and ensure reproducible results.

### Preventative Maintenance

Regular preventative maintenance can reduce downtime and minimize the risk of costly repairs. While Microfluidics offers professional preventative maintenance plans, users can perform several routine checks.

#### Recommended Maintenance Schedule

Frequency	Task
Before Each Use	- Inspect all fittings for tightness to prevent leaks. The constant hydraulic movement can cause fittings to loosen.[6] - Check the hydraulic oil level.
After Each Use	- Perform the appropriate cleaning protocol for the processed sample type.
Periodically	- Inspect the plunger seal for any signs of leakage from the port beneath the pump.[7] - Check the Interaction Chamber™ for wear, which may be indicated by an increased flow rate at a specific pressure.
As Indicated by Maintenance Alert	- Contact authorized service personnel for a comprehensive inspection and replacement of wear parts.[2][5]

### General Cleaning Protocol

This protocol should be followed after each use to remove residual sample and prevent cross-contamination.

Materials:

- Appropriate cleaning solution (see table below)
- Deionized (DI) water
- Ethanol or Isopropanol for storage

Procedure:

- Initial Flush: Flush the system with a suitable buffer or DI water at operating pressure to remove the bulk of the remaining sample.
- Cleaning Solution: Introduce the appropriate cleaning solution and circulate it through the system for 15-20 minutes. For more stubborn residues, a warm cleaning solution (40-60°C) can be more effective.[\[8\]](#)
- DI Water Rinse: Thoroughly flush the system with DI water until all traces of the cleaning solution are removed.
- Storage Solution: Flush the system with 70% ethanol or isopropanol for storage to prevent microbial growth.[\[9\]](#)
- Empty Cooling Bath: Empty and clean the cooling bath.[\[8\]](#)

## Sample-Specific Cleaning Protocols

The choice of cleaning agent is critical and depends on the nature of the sample processed.

Sample Type	Recommended Cleaning Agents
Cell Disruption	- 1-2% Hellmanex III solution[8] - Sodium Hydroxide (NaOH) solution (do not exceed 60°C)[8]
Liposomes	- For lipid-based formulations, a solvent that was used to dissolve the material during the process (e.g., acetonitrile) can be effective.[10] - Isopropyl alcohol (IPA) or ethanol can also be used to remove contaminants.[10]
Oil-in-Water Emulsions	- A series of washing steps with a low-viscosity organic solvent without surfactant (e.g., hexane) can be used for organic oils.[11] - For fluorocarbon-based oils, a detergent like perfluorooctanol can help destabilize the emulsion.[11] - Mild detergent solutions can also be effective.
Nanoparticle Dispersions	- The cleaning process may involve repeated washing with water, ethanol, and/or acetone.[12] - For inorganic residues, a low-foaming acidic cleaner is recommended. For organic residues, a low-foaming neutral or alkaline detergent is suitable.[13]

#### Experimental Protocol: Cleaning After Cell Disruption

- After processing the cell lysate, flush the system with the lysis buffer until the fluid runs clear. [9]
- Prepare a 1-2% solution of Hellmanex III in warm water (40-60°C).[8]
- Flush the Hellmanex III solution through the system at process pressure for at least 15 minutes.
- Rinse the system thoroughly with a generous volume of DI water.

- Finally, flush with 70% isopropanol for storage.[9]
- If the prime valve was used, ensure it is also flushed with the cleaning solution.[8]

## Troubleshooting Guides

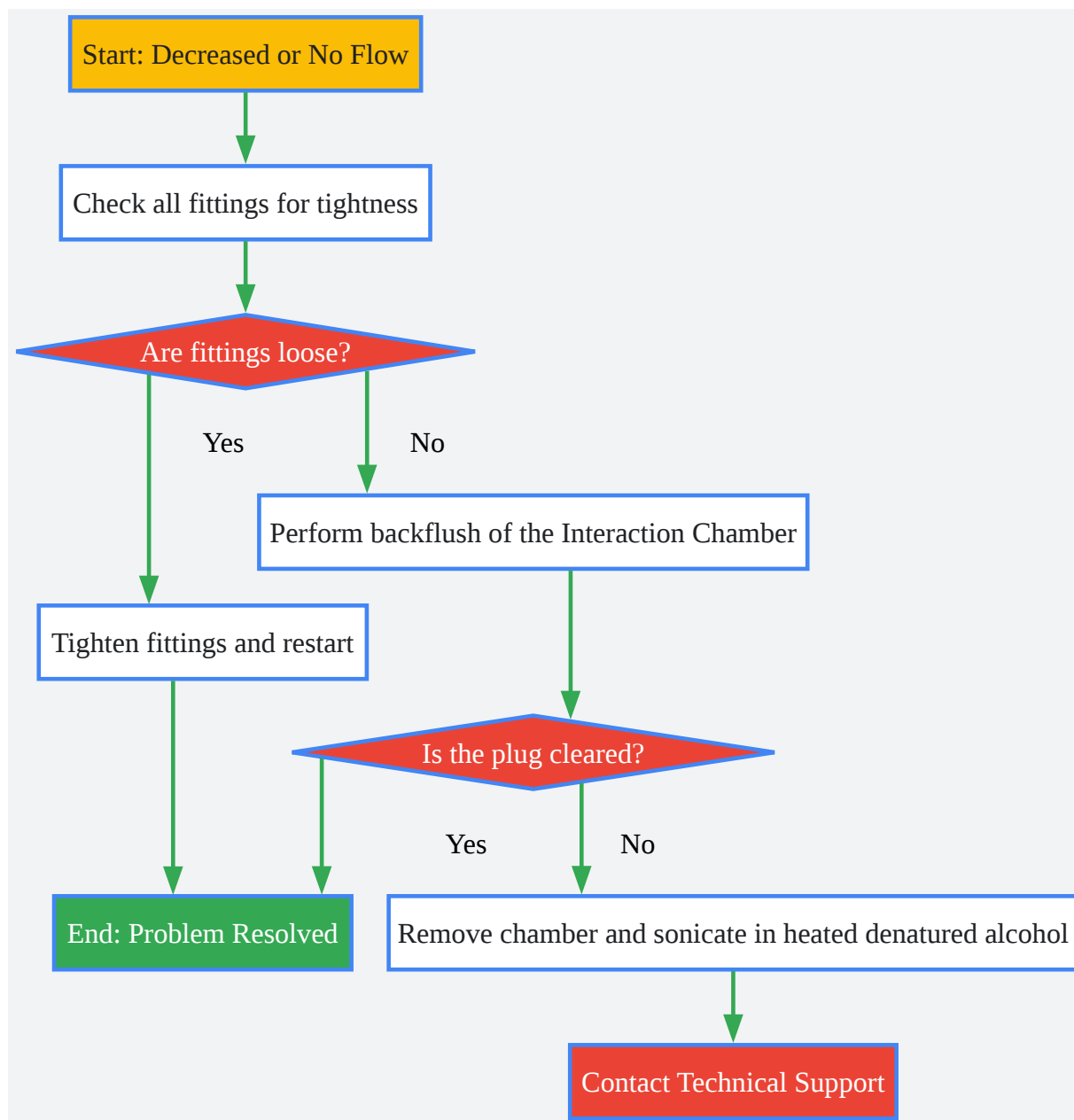
This section addresses common issues that may arise during the operation of the **LM10** Microfluidizer.

### Issue: Plugged Interaction Chamber

A decrease in or complete loss of flow is a primary indicator of a plugged Interaction Chamber.

Troubleshooting Steps:

- Check Fittings: Ensure all fittings are secure, as loose connections can mimic a plug.[6]
- Backflush the Chamber:
  - Safely power down the machine.
  - Using the appropriate wrenches (a 5/8" wrench is often needed), carefully disconnect the Interaction Chamber.[6]
  - Reverse the chamber and re-attach it to the outlet side only.
  - Manually pump a cleaning fluid (like denatured alcohol) through the chamber in the reverse direction to dislodge the plug. Have a cloth ready to catch the expelled liquid.[6]
- Ultrasonication for Difficult Plugs:
  - If a backflush is unsuccessful, remove the chamber.
  - Heat denatured alcohol in an ultrasonicator and place the plugged chamber in the heated alcohol for a period to dissolve the blockage.[6]



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Troubleshooting workflow for a plugged Interaction Chamber.

## Issue: Leaks

Leaks can occur from various points and should be addressed immediately to prevent sample loss and damage to the instrument.

Common Leak Points and Solutions:

Leak Location	Likely Cause	Solution
Fittings	Loose nuts due to vibration.[6]	Power down the machine and tighten the leaking fitting with the appropriate wrench. It is good practice to check all fittings before starting a run.[6]
Port under the pump	Worn or blown plunger seal.[7]	This is a common wear part. Power down the machine and follow the manufacturer's instructions for replacing the plunger seal. It is advisable to keep spare plunger seals on hand.[7]
Hydraulic fittings (back of the machine)	Loosened due to the pounding action of the hydraulics.[6]	Periodically inspect and tighten the hydraulic fittings at the rear of the instrument.[6]

## Issue: Low Air Pressure Warning

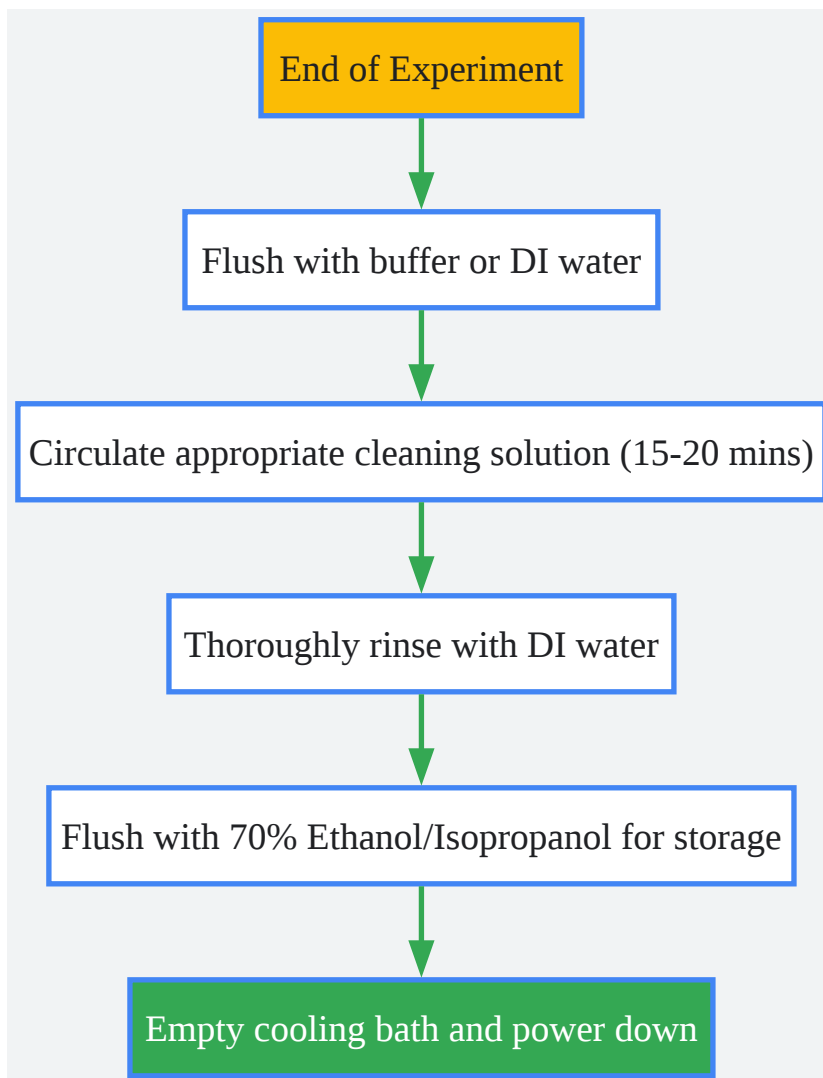
The **LM10** is equipped with a low air pressure warning.

Indicator: A yellow light will illuminate to alert the user that the required pressure is not being met.[5]

Solution:

- Check the air supply to the unit to ensure it meets the required specifications (57 scfm @ 120 psi or 27 l/s @ 8.3 bar).
- Inspect the air line for any kinks or leaks.

- Once the air supply is restored to the correct level, the warning light should turn off, and the unit will achieve the set process pressure.[5]



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General cleaning and shutdown workflow for the **LM10** Microfluidizer.

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